

Application Notes and Protocols for Electrochemical Applications of Copper Fluoride Hydroxide

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Compound of Interest

Compound Name: Copper fluoride hydroxide

Cat. No.: B084088

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These application notes provide a comprehensive overview of the electrochemical applications of **copper fluoride hydroxide** ($\text{CuF}(\text{OH})$), a promising mixed-anion material for next-generation energy storage and conversion technologies. The unique combination of fluoride and hydroxide anions in the copper coordination sphere offers intriguing properties that are being explored in batteries, supercapacitors, and electrocatalysis.

Application in Lithium-Ion Batteries

Copper fluoride hydroxide is investigated as a cathode material in lithium-ion batteries, where it undergoes a conversion reaction. The presence of hydroxide moieties alongside fluoride can influence the material's structural stability, reaction kinetics, and electrochemical performance compared to pure copper(II) fluoride (CuF_2).

Quantitative Performance Data

The electrochemical performance of copper fluoride and its derivatives is a critical area of research. While specific data for pristine $\text{CuF}(\text{OH})$ is emerging, the performance of closely related copper fluorides provides a valuable benchmark.

Material	Initial Discharge Capacity (mAh g ⁻¹)	Rate Capability	Cycling Stability	Voltage (V vs. Li/Li ⁺)	Reference
Zn-doped CuF ₂ (Zn _{0.15} Cu _{0.85} F ₂)	528.6 @ 0.1C	489.1 mAh g ⁻¹ @ 1C	-	~2.3	[1]
CuF ₂ /CNTs	571 @ 0.1C	-	Improved over bare CuF ₂	-	[2]
CuF ₂	501.4 @ 0.1C	-	-	~2.2	[1]

Note: The performance of copper fluoride-based cathodes is highly dependent on factors such as morphology, conductivity, and the presence of defects. The introduction of hydroxide is expected to modify these properties.

Experimental Protocol: Cathode Preparation and Electrochemical Testing

This protocol outlines the fabrication of a **copper fluoride hydroxide**-based cathode and its subsequent electrochemical evaluation.

1. Electrode Slurry Preparation:

- Active Material: Synthesized **copper fluoride hydroxide** powder (80 wt%).
- Conductive Agent: Super P carbon black (10 wt%).
- Binder: Polyvinylidene fluoride (PVDF) (10 wt%) dissolved in N-methyl-2-pyrrolidone (NMP).
- Procedure:
 - Thoroughly mix the **copper fluoride hydroxide** and carbon black in a mortar.

- Add the PVDF-NMP solution to the powder mixture.
- Stir the mixture until a homogeneous slurry is formed.

2. Electrode Fabrication:

- Coat the slurry onto a copper foil current collector using a doctor blade.
- Dry the coated foil in a vacuum oven at 80-120°C for 12 hours to remove the NMP solvent.
- Punch out circular electrodes of a desired diameter (e.g., 12 mm).

3. Cell Assembly:

- Assemble CR2032 coin cells in an argon-filled glovebox.
- Components:
 - Cathode: The prepared **copper fluoride hydroxide** electrode.
 - Anode: Lithium metal foil.
 - Separator: A microporous polypropylene separator (e.g., Celgard 2400).
 - Electrolyte: 1 M LiPF_6 in a mixture of ethylene carbonate (EC) and dimethyl carbonate (DMC) (1:1 v/v).

4. Electrochemical Measurements:

- Galvanostatic Charge-Discharge Cycling: Cycle the cells at various C-rates (e.g., 0.1C, 0.2C, 0.5C, 1C) within a voltage window of 1.5-4.2 V.
- Cyclic Voltammetry (CV): Scan the potential at a slow scan rate (e.g., 0.1 mV s^{-1}) to identify the redox peaks associated with the conversion reaction.
- Electrochemical Impedance Spectroscopy (EIS): Measure the impedance from a high frequency to a low frequency (e.g., 100 kHz to 0.01 Hz) to analyze the charge transfer resistance.

Application in Supercapacitors

Hydroxide fluorides are emerging as promising electrode materials for supercapacitors due to their potential for high specific capacitance arising from Faradaic reactions.[3] The incorporation of fluoride into the hydroxide structure can modify the electronic properties and enhance electrochemical performance.

Quantitative Performance Data

While specific data for CuF(OH) in supercapacitors is limited, the performance of copper(II) hydroxide provides a relevant baseline.

Material	Specific Capacitance	Current Density/Scan Rate	Cycling Stability	Reference
$\text{Cu(OH)}_2\text{@RGO}$	602 F g^{-1}	0.2 A g^{-1}	-	
Cu(OH)_2 nanostructures	178 F g^{-1}	20 mV s^{-1}	-	[4]

Experimental Protocol: Supercapacitor Electrode Fabrication and Testing

This protocol describes the preparation of a **copper fluoride hydroxide** electrode for supercapacitor applications.

1. Electrode Material Synthesis (Hydrothermal Method):

- Precursors: A copper salt (e.g., copper nitrate), a fluoride source (e.g., ammonium fluoride), and a hydroxide source (e.g., urea or a strong base).
- Procedure:
 - Dissolve the copper salt and fluoride source in deionized water or a water/ethanol mixture.
 - Add the hydroxide source to the solution.

- Transfer the solution to a Teflon-lined stainless-steel autoclave.
- Heat the autoclave at a specific temperature (e.g., 100-180°C) for a defined duration (e.g., 6-24 hours).
- After cooling, collect the precipitate by centrifugation, wash with deionized water and ethanol, and dry in a vacuum oven.

2. Working Electrode Preparation:

- Prepare a slurry by mixing the synthesized **copper fluoride hydroxide** (85 wt%), carbon black (10 wt%), and PVDF binder (5 wt%) in NMP.
- Coat the slurry onto a nickel foam current collector.
- Dry the electrode in a vacuum oven.

3. Electrochemical Characterization (Three-Electrode System):

- Working Electrode: The prepared **copper fluoride hydroxide** electrode.
- Counter Electrode: A platinum wire or foil.
- Reference Electrode: A saturated calomel electrode (SCE) or Ag/AgCl electrode.
- Electrolyte: An aqueous solution of an alkali hydroxide (e.g., 2 M KOH).
- Measurements:
 - Cyclic Voltammetry (CV): At various scan rates (e.g., 5, 10, 20, 50, 100 mV s⁻¹) to determine the specific capacitance.
 - Galvanostatic Charge-Discharge (GCD): At different current densities to evaluate the capacitive behavior and energy/power density.
 - Electrochemical Impedance Spectroscopy (EIS): To assess the charge transfer and diffusion characteristics.

Application in Electrocatalysis

Mixed-anion compounds, including hydroxide fluorides, are being explored as electrocatalysts for reactions such as the oxygen evolution reaction (OER), which is crucial for water splitting and metal-air batteries. The presence of both fluoride and hydroxide can tune the electronic structure of the copper centers, potentially enhancing catalytic activity.^[5]

Experimental Protocol: Electrocatalyst Ink Preparation and OER Testing

This protocol outlines the procedure for evaluating the OER performance of **copper fluoride hydroxide**.

1. Catalyst Ink Preparation:

- Catalyst: Synthesized **copper fluoride hydroxide** powder (e.g., 5 mg).
- Conductive Carbon: Vulcan XC-72 (e.g., 1 mg).
- Binder: Nafion solution (5 wt%, e.g., 40 μ L).
- Solvent: A mixture of deionized water and isopropanol (e.g., 1 mL).
- Procedure:
 - Disperse the catalyst and carbon in the solvent mixture.
 - Sonically disperse the mixture to form a homogeneous ink.
 - Add the Nafion solution and sonicate briefly.

2. Working Electrode Preparation:

- Drop-cast a specific volume of the catalyst ink onto a glassy carbon electrode (GCE).
- Dry the electrode at room temperature.

3. OER Activity Measurement (Three-Electrode System):

- Working Electrode: The catalyst-modified GCE.
- Counter Electrode: Platinum wire.
- Reference Electrode: Ag/AgCl or Hg/HgO.
- Electrolyte: 1 M KOH solution.
- Measurements:
 - Linear Sweep Voltammetry (LSV): At a slow scan rate (e.g., 5 mV s^{-1}) with iR correction to determine the overpotential required to reach a current density of 10 mA cm^{-2} .
 - Tafel Plot: Derived from the LSV data to evaluate the reaction kinetics.
 - Chronoamperometry or Chronopotentiometry: To assess the long-term stability of the catalyst.

Synthesis Protocols

Solvothermal Synthesis of Copper Hydroxyfluoride

This method allows for the synthesis of spherical copper hydroxyfluoride particles.^{[6][7]}

- Reactants:
 - Copper(II) nitrate trihydrate ($\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$)
 - Ammonium nitrate (NH_4NO_3)
 - Hydrofluoric acid (HF)
- Procedure:
 - Dissolve $\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$ and NH_4NO_3 in a suitable solvent.
 - Add a specific amount of HF to the solution. The F/Cu molar ratio is a critical parameter influencing the product's properties.^[6]

- Transfer the solution to a Teflon-lined autoclave.
- Heat the autoclave to 110°C and maintain for a set duration.
- After cooling, the product is collected, washed, and dried.

Visualizations

Experimental Workflow for Electrochemical Characterization

Caption: Workflow for electrode preparation and electrochemical testing.

Logical Relationship in Battery Cathode Function

Caption: Logical flow of the conversion reaction in a CuF(OH) cathode.

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